

physical and chemical properties of $\text{BaCl}_2 \cdot \text{H}_2\text{O}$

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Compound of Interest

Compound Name: Barium chloride monohydrate

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An In-depth Technical Guide to the Physical and Chemical Properties of **Barium Chloride Monohydrate** ($\text{BaCl}_2 \cdot \text{H}_2\text{O}$)

This technical guide provides a comprehensive overview of the core physical and chemical properties of **barium chloride monohydrate** ($\text{BaCl}_2 \cdot \text{H}_2\text{O}$). It is intended for researchers, scientists, and professionals in drug development who require detailed information on this compound. This document summarizes key quantitative data, outlines experimental protocols for property determination, and visualizes relevant chemical processes.

Physical Properties

Barium chloride monohydrate is an intermediate hydrate of barium chloride, existing between the more common dihydrate ($\text{BaCl}_2 \cdot 2\text{H}_2\text{O}$) and the anhydrous form (BaCl_2).^[1] It is a white solid at room temperature.^[2] Key physical data for the monohydrate and its related forms are presented below for comparative analysis.

Quantitative Physical Data

The following table summarizes the key physical properties of barium chloride and its hydrates.

Property	Barium Chloride Monohydrate (BaCl ₂ ·H ₂ O)	Barium Chloride Dihydrate (BaCl ₂ ·2H ₂ O)	Anhydrous Barium Chloride (BaCl ₂)
Molecular Weight	226.25 g/mol [3]	244.26 g/mol [4][5]	208.23 g/mol [1][5]
Appearance	White Solid	White crystalline solid[4]	White powder[1]
Density	Data not readily available	3.097 g/cm ³ [1][6]	3.856 g/cm ³ [1][6]
Melting Point	Loses water to become anhydrous	Becomes monohydrate >55 °C; anhydrous >121 °C[1]	962 °C[1][7]
Boiling Point	Decomposes	Decomposes	1560 °C[1][7]
Crystal Structure	Orthorhombic[3]	Monoclinic[5][7]	Orthorhombic (Cotunnite type)[1]

Solubility

Barium chloride is known for its solubility in water, a property that is dependent on temperature. It is also soluble in methanol but insoluble in ethanol and ethyl acetate.[7][8]

Solvent	Solubility	Temperature (°C)
Water	31.2 g / 100 mL	0
Water	35.8 g / 100 mL	20
Water	59.4 g / 100 mL	100
Methanol	Soluble	-
Ethanol	Insoluble	-
Acetone	Insoluble	-
Ethyl Acetate	Insoluble	-

Note: Solubility data is for the anhydrous form, but is indicative of the behavior of the hydrates in solution.[5][6]

Crystal Structure

Barium chloride monohydrate crystallizes in an orthorhombic system.[3] The specific details of its crystal lattice are provided in the table below. For comparison, the crystal structures of the anhydrous and dihydrate forms are also included.

Compound	Crystal System	Space Group	Lattice Constants (Å)
BaCl ₂ ·H ₂ O	Orthorhombic	P m c n	a = 4.51, b = 9.02, c = 11.28
BaCl ₂ ·2H ₂ O	Monoclinic	-	-
BaCl ₂	Orthorhombic	Pnma	a = 7.87, b = 4.73, c = 9.42

Data for BaCl₂·H₂O from Vainshtein & Pinsker (1949) as cited by PubChem.[3] Data for BaCl₂ from the Materials Project.[9]

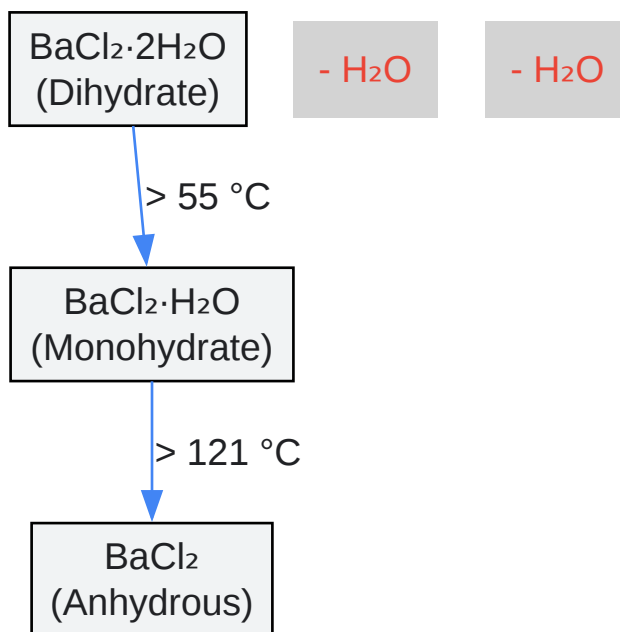
Chemical Properties and Reactions

Barium chloride monohydrate, like other forms of barium chloride, is a typical ionic salt. In aqueous solution, it behaves as a 1:2 electrolyte, dissociating into barium (Ba²⁺) and chloride (Cl⁻) ions.[1] The resulting solution is neutral, with a pH of approximately 7.[5]

Thermal Dehydration

Barium chloride dihydrate (BaCl₂·2H₂O) loses its water of crystallization in a stepwise manner upon heating. It first converts to the monohydrate form at temperatures above 55 °C, and subsequently becomes anhydrous above 121 °C.[1] This process is fundamental to many analytical and synthetic procedures involving barium chloride.

The overall thermal dehydration reaction is: BaCl₂·2H₂O(s) → BaCl₂(s) + 2H₂O(g)[10]

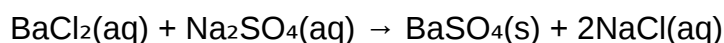


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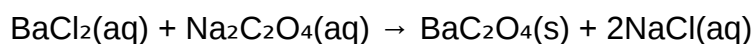
Thermal Dehydration Pathway of Barium Chloride Dihydrate.

Precipitation Reactions

A key reaction of barium chloride in solution is the precipitation of insoluble barium salts. The most prominent example is the reaction with sulfate ions (SO_4^{2-}) to form a dense white precipitate of barium sulfate (BaSO_4), which is insoluble in both water and acidic solutions.^[1]



This reaction is widely used for the qualitative and quantitative determination of sulfate ions.^[11] Similar precipitation reactions occur with other anions, such as oxalate ($\text{C}_2\text{O}_4^{2-}$).^[1]



Experimental Protocols

Gravimetric Determination of Water of Hydration

This protocol is used to determine the number of water molecules in a hydrated salt like barium chloride by measuring the mass lost upon heating.^{[12][13]}

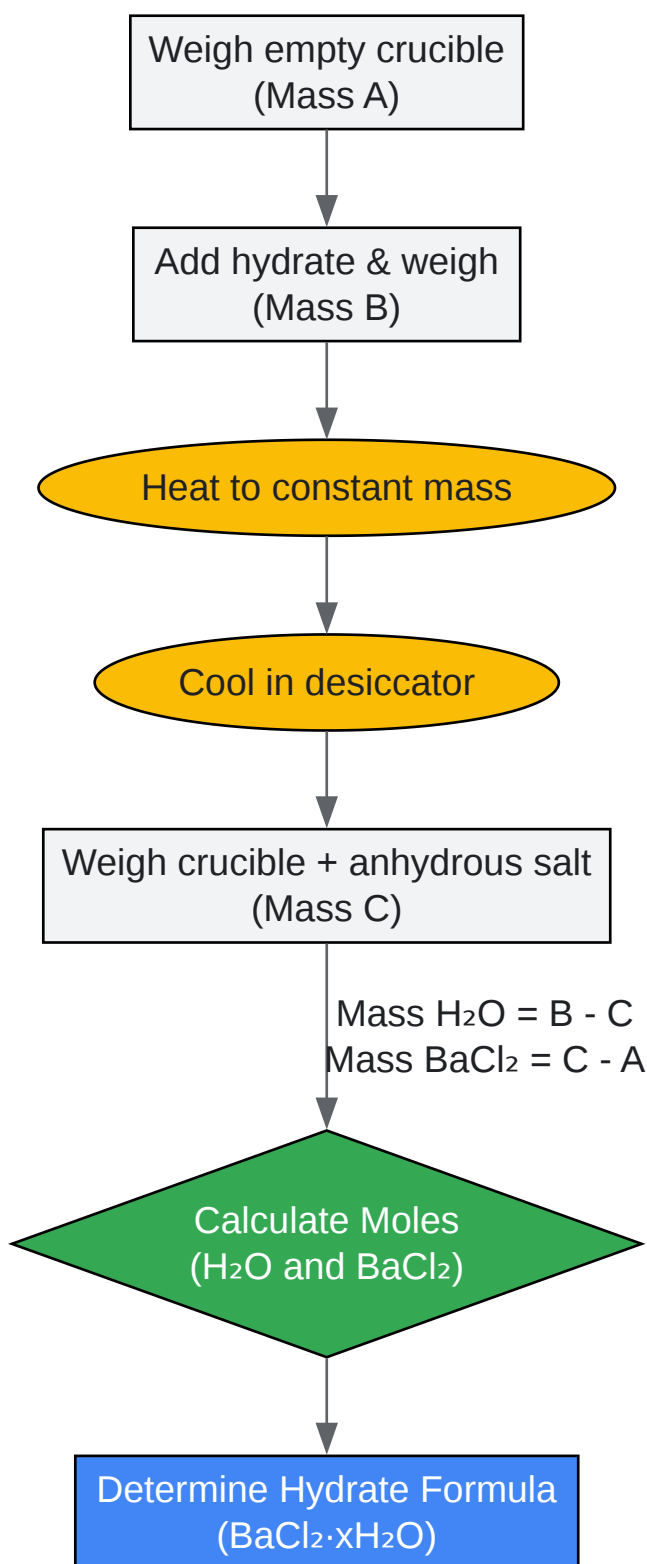
Materials:

- Porcelain crucible and cover
- Bunsen burner
- Ring stand and clay triangle
- Analytical balance
- Desiccator
- Sample of hydrated barium chloride ($\text{BaCl}_2 \cdot x\text{H}_2\text{O}$)

Procedure:

- **Crucible Preparation:** Thoroughly clean a porcelain crucible and its cover. Heat them strongly with a Bunsen burner for approximately 5 minutes to remove any adsorbed moisture.[\[14\]](#)
- **Cooling and Weighing:** Allow the crucible and cover to cool to room temperature inside a desiccator to prevent reabsorption of atmospheric moisture. Once cooled, weigh the empty crucible and cover accurately on an analytical balance.[\[15\]](#)
- **Sample Addition:** Add approximately 2-4 grams of the hydrated barium chloride salt to the crucible. Weigh the crucible, cover, and sample together accurately.[\[14\]](#)
- **Heating:** Place the crucible with the sample on the clay triangle. Heat gently at first for 5-10 minutes, with the cover slightly ajar to allow water vapor to escape. Then, increase the heat until the bottom of the crucible glows red, and maintain this temperature for at least 10-15 minutes to ensure all water of hydration is driven off.[\[14\]](#)
- **Cooling and Final Weighing:** Turn off the Bunsen burner and allow the crucible to cool completely to room temperature in a desiccator. Once cool, weigh the crucible, cover, and the remaining anhydrous salt.[\[15\]](#)
- **Calculations:**

- Mass of hydrated salt = (Mass of crucible + cover + sample) - (Mass of empty crucible + cover)
- Mass of anhydrous salt = (Mass of crucible + cover after heating) - (Mass of empty crucible + cover)
- Mass of water lost = Mass of hydrated salt - Mass of anhydrous salt
- Moles of anhydrous BaCl_2 = Mass of anhydrous salt / Molar mass of BaCl_2 (208.23 g/mol)
- Moles of H_2O = Mass of water lost / Molar mass of H_2O (18.015 g/mol)
- Ratio (x) = Moles of H_2O / Moles of anhydrous BaCl_2



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Experimental Workflow for Gravimetric Analysis.

Synthesis of Barium Chloride from Barium Carbonate

This method describes the preparation of barium chloride from the reaction of barium carbonate with hydrochloric acid.[\[16\]](#)[\[17\]](#)

Materials:

- Barium carbonate (BaCO_3)
- Hydrochloric acid (HCl), ~10% solution
- Distilled water
- Glass beaker or porcelain evaporating dish
- Stirring rod
- Heating apparatus
- Filtration setup (funnel, filter paper)

Procedure:

- **Slurry Preparation:** In a large beaker, create a slurry by mixing each gram of barium carbonate with approximately 5 mL of distilled water.[\[16\]](#)
- **Acid Addition:** Slowly and with constant stirring, add a slight excess of 10% hydrochloric acid to the barium carbonate slurry. Add the acid in small portions to control the effervescence (release of CO_2 gas).[\[16\]](#)[\[17\]](#) The reaction is: $\text{BaCO}_3(\text{s}) + 2\text{HCl}(\text{aq}) \rightarrow \text{BaCl}_2(\text{aq}) + \text{H}_2\text{O}(\text{l}) + \text{CO}_2(\text{g})$
- **Neutralization and Heating:** Continue adding acid until the solution is neutral to litmus paper. Heat the resulting solution to boiling to expel any remaining dissolved CO_2 .[\[17\]](#)
- **Purification (Optional):** If impurities like iron are present, they can be precipitated by adding a small amount of barium peroxide and boiling for a few minutes.[\[17\]](#)
- **Filtration:** Filter the hot solution to remove any insoluble impurities.[\[16\]](#)

- Crystallization: Allow the clear filtrate to cool slowly at room temperature. Barium chloride dihydrate crystals will form.
- Drying: Decant the supernatant liquid and wash the crystals with a small amount of cold distilled water. The crystals can then be dried at room temperature.[17]

Safety and Handling

Barium chloride and all its soluble salts are highly toxic if ingested or inhaled.[1][8] Acute exposure can affect the nervous system and lead to hypokalemia, which may cause cardiac and muscular disorders.[18] Appropriate personal protective equipment, including gloves and safety glasses, should be worn at all times. Work should be conducted in a well-ventilated area to avoid dust inhalation.[18] In case of ingestion, sodium sulfate or magnesium sulfate can be administered as an antidote, as they precipitate the toxic barium ions into the much less toxic barium sulfate.[6]

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